

Application Notes: Perylen-1-amine and its Derivatives in Organic Solar Cell Fabrication

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Perylen-1-amine

Cat. No.: B1611252

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These application notes provide a comprehensive overview of the use of **Perylen-1-amine** and its derivatives as highly effective interfacial layers in the fabrication of organic solar cells (OSCs). The unique electronic and morphological properties of these compounds contribute significantly to enhancing device performance, including power conversion efficiency (PCE), open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF).

Perylene-based molecules, particularly perylene diimides (PDIs), are renowned for their excellent photochemical and thermal stability.^{[1][2]} The functionalization of the perylene core, especially with amine groups, allows for the fine-tuning of their energy levels and interfacial properties, making them ideal candidates for both hole transport layers (HTLs) and cathode interfacial materials (CIMs).^{[1][2][3][4]}

Key Applications and Advantages:

- **Enhanced Charge Extraction and Transport:** Amine-functionalized perylene derivatives can effectively reduce the work function of electrodes, facilitating more efficient charge carrier extraction and transport.^[3] This leads to a reduction in series resistance and an overall improvement in device performance.^{[5][6]}
- **Improved Interfacial Contact:** These materials can form a favorable interface with the active layer, promoting better physical contact and reducing non-radiative recombination at the interface.^[3]

- **Increased Device Stability:** The inherent stability of the perylene core, combined with appropriate functionalization, can contribute to the long-term operational stability of organic solar cells.[3]
- **Versatility in Device Architecture:** **Perylen-1-amine** and its derivatives have been successfully incorporated into various OSC architectures, including both conventional and inverted device structures, demonstrating their versatility.

Quantitative Performance Data

The following table summarizes the performance of organic solar cells incorporating different amine-functionalized perylene derivatives as interfacial layers.

Device Architecture	Perylene Derivative	Role	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Reference
PM6:Y6	PDINN	Cathode Interlayer	0.850	25.42	78.59	17.23	[4]
PM6:Y6	PDIN-OH	Cathode Interlayer	-	-	-	17.51	[3]
D18:L8-BO	PDIN-OH	Cathode Interlayer	-	-	-	19.36	[3]
ZnPc/C60	PTCDI-C6	Interfacial Layer	-	-	-	2.5	[5][6]

Experimental Protocols

Protocol 1: Synthesis of N,N-dimethylperylene-1-amine

This protocol is based on the anionic cyclodehydrogenation method.[7]

Materials:

- N-substituted 2-binaphthyl derivative

- Potassium metal
- 1,2-dimethoxyethane (DME)
- Ethyl acetate
- Hexane
- Magnesium sulfate (MgSO₄)

Procedure:

- In a glovebox, dissolve the N-substituted 2-binaphthyl derivative in anhydrous 1,2-dimethoxyethane.
- Add an excess of potassium metal to the solution at room temperature under an inert atmosphere.
- Stir the reaction mixture until the starting material is consumed (monitor by TLC).
- Quench the reaction by carefully adding ethyl acetate.
- Extract the organic phase with water.
- Wash the combined organic layers with water and dry over anhydrous MgSO₄.
- Filter the solution and concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography using a hexane/ethyl acetate solvent system to yield N,N-dimethyl**perylene-1-amine**.

Protocol 2: Fabrication of an Inverted Organic Solar Cell with a Perylene-based Cathode Interfacial Layer

This protocol describes a general procedure for fabricating an inverted organic solar cell using an amine-functionalized perylene derivative as a cathode interfacial layer.

Materials:

- Indium tin oxide (ITO)-coated glass substrates
- Hole transport layer material solution (e.g., PTAA in an organic solvent)[8]
- Active layer solution (e.g., PM6:Y6 in chloroform)[4]
- Amine-functionalized perylene derivative solution (e.g., PDINN in methanol)[4]
- Metal for top electrode (e.g., Silver, Ag)
- Solvents for cleaning and solution preparation

Procedure:

- **Substrate Cleaning:** Sequentially clean the ITO-coated glass substrates by ultrasonication in detergent, deionized water, acetone, and isopropanol. Dry the substrates with a nitrogen stream and treat with UV-ozone for 15 minutes.
- **Hole Transport Layer (HTL) Deposition:** Spin-coat the HTL solution onto the cleaned ITO substrates. Anneal the substrates at the optimized temperature and time.
- **Active Layer Deposition:** Transfer the substrates into a nitrogen-filled glovebox. Spin-coat the active layer solution on top of the HTL. Anneal the films at the optimized temperature.
- **Cathode Interfacial Layer (CIL) Deposition:** Spin-coat the amine-functionalized perylene derivative solution on top of the active layer.
- **Top Electrode Deposition:** Deposit the metal top electrode (e.g., 100 nm of Ag) by thermal evaporation under high vacuum ($< 1 \times 10^{-6}$ Torr).
- **Device Encapsulation:** Encapsulate the devices to protect them from air and moisture before testing.

Visualized Workflows

Caption: Workflow for the synthesis of N,N-dimethyl**perylene-1-amine** and its use in organic solar cell fabrication.

Caption: Charge generation and transport pathway in an inverted organic solar cell with a perylene-based interfacial layer.

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- To cite this document: BenchChem. [Application Notes: Perylen-1-amine and its Derivatives in Organic Solar Cell Fabrication]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1611252#perylene-1-amine-in-organic-solar-cell-fabrication]

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